

Endrin-Ketone Bioaccumulation in Aquatic Organisms: A Technical Guide

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Compound of Interest

Compound Name: *Endrin-ketone*

Cat. No.: *B13788095*

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Executive Summary

Endrin-ketone is a primary transformation product and metabolite of the organochlorine pesticide endrin.[1] While direct experimental data on its bioaccumulation in aquatic life is not extensive, its physicochemical properties, particularly a high octanol-water partition coefficient (log Kow), strongly indicate a significant potential for bioconcentration in aquatic organisms.[1] [2] This technical guide synthesizes available data to provide a comprehensive overview of **endrin-ketone**'s bioaccumulation potential, metabolic formation, and the analytical methodologies for its detection. This document serves as a critical resource for environmental fate and ecotoxicology research.

Introduction

Endrin, a now-banned organochlorine pesticide, persists in the environment and can transform into more stable metabolites, including **endrin-ketone**. [1][3] This transformation occurs through photo-isomerization in surface waters when endrin is exposed to sunlight and also through metabolic processes within organisms. [1][4] Understanding the bioaccumulation potential of **endrin-ketone** is crucial for a complete environmental risk assessment of endrin contamination.

Physicochemical Properties and Bioaccumulation Potential

The tendency of a chemical to bioaccumulate in an organism is often predicted by its octanol-water partition coefficient (log Kow). A higher log Kow value suggests a greater propensity to partition from water into the fatty tissues of aquatic organisms.^[1]

Quantitative Data on Endrin-Ketone Bioaccumulation Potential

While direct experimental measurements of the Bioconcentration Factor (BCF) and Bioaccumulation Factor (BAF) for **endrin-ketone** are limited in publicly available literature, estimations based on its log Kow provide valuable insight into its environmental behavior.^{[1][2]}

Parameter	Value	Method	Indication	Reference
Log Kow	4.99	Estimated	High lipophilicity	^[2]
Bioconcentration Factor (BCF)	3,500	Estimated from Log Kow	High potential for bioconcentration from water	^{[2][4][5]}

Note: A BCF value greater than 2,000 is generally considered bioaccumulative.^[1]

Formation and Metabolism

Endrin-ketone is formed in the environment and within organisms through distinct pathways.

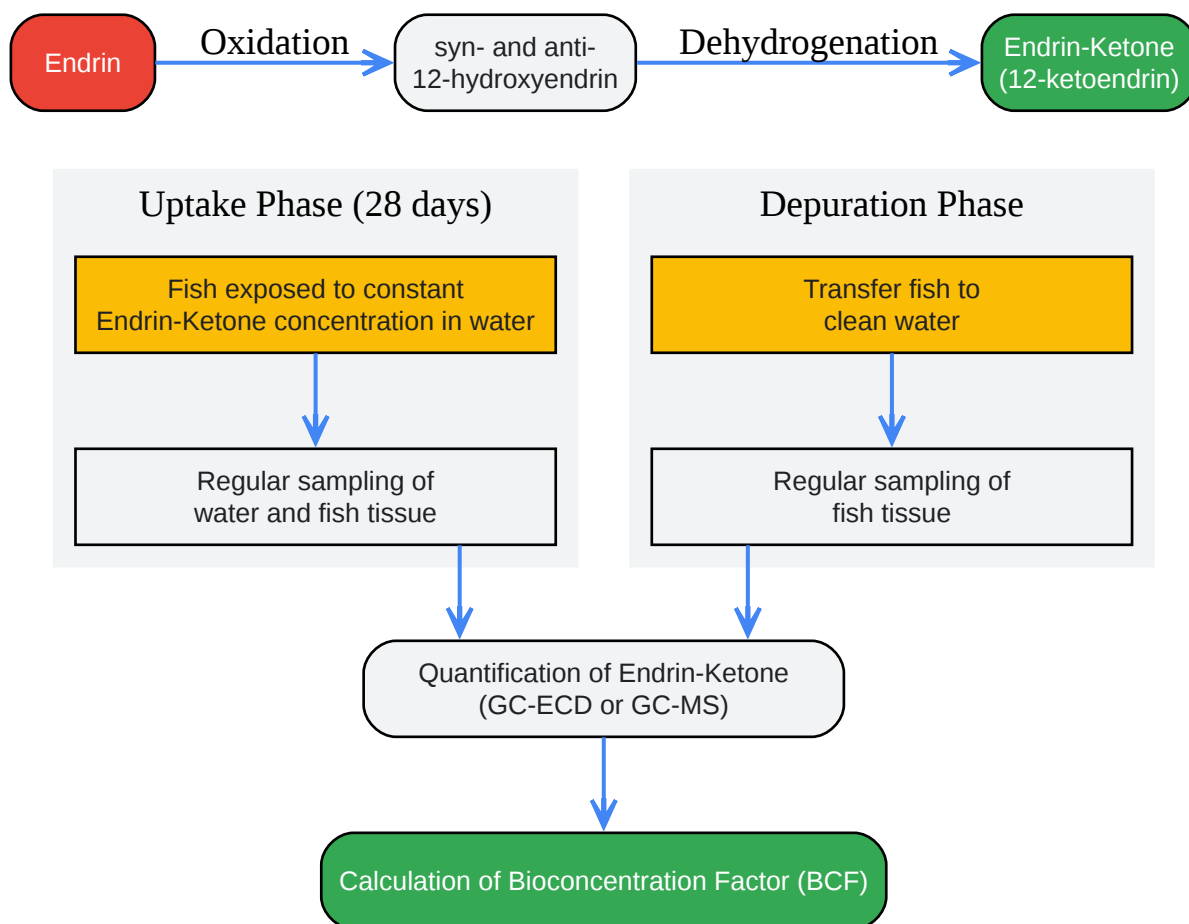
Environmental Formation

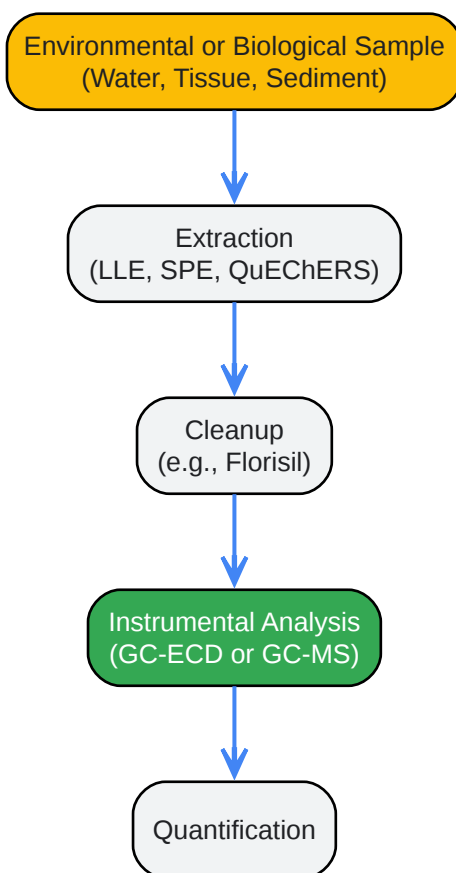
In the aquatic environment, endrin undergoes photo-isomerization when exposed to sunlight, leading to the formation of **endrin-ketone** and, to a lesser extent, endrin aldehyde.^{[2][3][4]}

Metabolic Pathway

Within organisms, endrin is metabolized to **endrin-ketone**. The primary metabolic route involves the oxidation of the methylene bridge of the endrin molecule to form syn- and anti-12-

hydroxyendrin. This intermediate is then further dehydrogenated to produce 12-ketoendrin, also known as **endrin-ketone**.^[1] This metabolic conversion is a critical factor in assessing the overall toxicity and bioaccumulation of endrin, as the parent compound is transformed into a more persistent ketone form.^[1]





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- To cite this document: BenchChem. [Endrin-Ketone Bioaccumulation in Aquatic Organisms: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13788095#endrin-ketone-bioaccumulation-in-aquatic-organisms]

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